

Environmental Fate of 3,7-Dimethyloct-7-enal: A Technical Guide

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Compound of Interest

Compound Name: 3,7-Dimethyloct-7-enal

Cat. No.: B086501

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Introduction

3,7-Dimethyloct-7-enal, a monoterpenoid aldehyde, is a significant compound in various industries. Understanding its environmental fate is crucial for assessing its ecological impact and ensuring its safe use. This technical guide provides a comprehensive overview of the environmental degradation and distribution of **3,7-Dimethyloct-7-enal**, including its biodegradation, photodegradation, atmospheric degradation, hydrolysis, and bioaccumulation potential. Detailed experimental protocols and quantitative data are presented to support further research and risk assessment.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **3,7-Dimethyloct-7-enal** is essential for predicting its environmental behavior.

| Property | Value | Reference |
|--|--|---------------------|
| Molecular Formula | $C_{10}H_{18}O$ | |
| Molecular Weight | 154.25 g/mol | |
| LogP (Octanol-Water Partition Coefficient) | 3.3 | [1] |
| Predicted Water Solubility | 133.3 mg/L @ 25°C (EPI Suite™) | |
| Predicted Vapor Pressure | 0.08 mmHg @ 25°C (EPI Suite™) | |
| Predicted Henry's Law Constant | 1.88×10^{-4} atm-m ³ /mole @ 25°C (EPI Suite™) | |

Environmental Fate Summary

The following table summarizes the key environmental fate parameters of **3,7-Dimethyloct-7-enal**, with detailed explanations in the subsequent sections.

| Environmental Process | Key Findings | Half-Life | Degradation Products |
|-------------------------|---|---|---------------------------------------|
| Biodegradation | Readily biodegradable in aquatic environments. | - | Citronellic acid, further metabolized |
| Photodegradation | Degrades in the presence of sunlight in aqueous solutions. | 15.7 ± 2.9 days | Not specified in cited literature |
| Atmospheric Degradation | Rapidly degrades in the atmosphere via reaction with OH radicals and ozone. | ~3 hours (OH radicals), ~40 minutes (Ozone) | 3-Methylhexanedral, 2-Oxopropanal |
| Hydrolysis | Not expected to be a significant degradation pathway. | - | - |
| Bioaccumulation | Low potential for bioaccumulation. | - | - |

Biodegradation

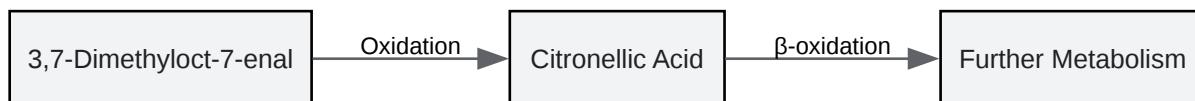
3,7-Dimethyloct-7-enal is considered to be readily biodegradable. Studies have shown significant mineralization in the presence of microorganisms.

Aerobic Biodegradation in Water

An experimental study utilizing a method similar to the OECD 301B (Modified Sturm test) demonstrated that **3,7-Dimethyloct-7-enal** achieves 83% biodegradation over 29 days. This level of degradation classifies the substance as readily biodegradable.

Microbial Degradation Pathway

Research has elucidated the metabolic pathway of **3,7-Dimethyloct-7-enal** in the bacterium *Pseudomonas mendocina*. The degradation is initiated by the oxidation of the aldehyde group to a carboxylic acid, forming citronellic acid, which is then further metabolized by the bacterium.



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Microbial degradation pathway of 3,7-Dimethyloct-7-enal.

Experimental Protocol: OECD 301F - Manometric Respirometry Test

This method is a standard procedure for assessing the ready biodegradability of chemical substances in an aerobic aqueous medium.

1. Principle: A known volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is stirred in a closed flask. The consumption of oxygen is measured by a manometer as a pressure drop in the headspace.

2. Materials:

- Test Substance: **3,7-Dimethyloct-7-enal**
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Mineral Medium: Prepared according to OECD 301 guidelines.
- Reference Substance: Sodium benzoate (to check the viability of the inoculum).
- Apparatus: Respirometer flasks with manometers, temperature-controlled incubator, magnetic stirrers.

3. Procedure:

- Prepare a stock solution of the test substance.
- Add the mineral medium, inoculum, and the test substance to the respirometer flasks to achieve a final concentration that gives a theoretical oxygen demand (ThOD) of 50-100 mg/L.
- Set up parallel flasks with inoculum only (blanks) and with the reference substance.
- Seal the flasks and incubate at $20 \pm 1^\circ\text{C}$ in the dark with constant stirring for 28 days.
- Record the oxygen consumption from the manometer readings at regular intervals.

4. Data Analysis:

- Calculate the percentage biodegradation as the ratio of the measured biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD).
- The test substance is considered readily biodegradable if it reaches the pass level of 60% ThOD within a 10-day window during the 28-day test period.

Photodegradation

3,7-Dimethyloct-7-enal is susceptible to degradation by sunlight in aqueous environments.

Aquatic Photodegradation

A study monitoring the photodegradation of **3,7-Dimethyloct-7-enal** in water exposed to natural sunlight reported a half-life of 15.7 ± 2.9 days. The degradation was observed to follow first-order kinetics.

Experimental Protocol: Aqueous Photodegradation Study

1. Principle: The rate of degradation of the test substance in an aqueous solution under simulated or natural sunlight is determined.

2. Materials:

- Test Substance: **3,7-Dimethyloct-7-enal**
- Solvent: Purified water (e.g., Milli-Q).
- Light Source: Natural sunlight or a solar simulator with a known spectral output.
- Reaction Vessels: Quartz or borosilicate glass tubes/flasks.
- Analytical Instrument: High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) for concentration analysis. $^1\text{H-NMR}$ can also be used for monitoring.

3. Procedure:

- Prepare a stock solution of the test substance in a suitable solvent and dilute with purified water to a known concentration.
- Fill the reaction vessels with the test solution.
- Expose the vessels to the light source. Run parallel experiments in the dark as controls to account for other degradation processes.

- At specified time intervals, withdraw samples and analyze the concentration of the test substance.
- Monitor environmental parameters such as light intensity and temperature.

4. Data Analysis:

- Plot the concentration of the test substance versus time.
- Determine the rate constant and the half-life of the photodegradation reaction, typically by fitting the data to a first-order kinetics model.

Atmospheric Degradation

In the atmosphere, **3,7-Dimethyloct-7-enal** is primarily degraded by reacting with photochemically produced hydroxyl (OH) radicals and ozone (O₃).

Reaction with OH Radicals

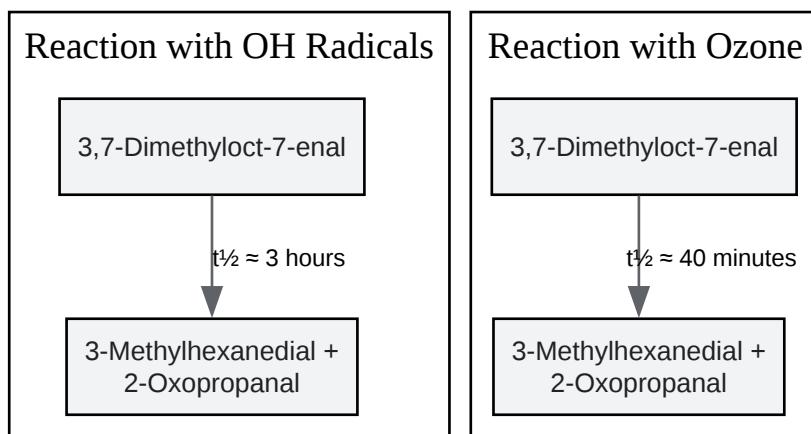
The estimated atmospheric half-life of **3,7-Dimethyloct-7-enal** due to reaction with OH radicals is approximately 3 hours. This rapid degradation prevents long-range atmospheric transport.

Reaction with Ozone

The reaction with ozone is also a significant degradation pathway, with an estimated atmospheric half-life of about 40 minutes.

Atmospheric Degradation Products

The major products identified from the gas-phase reactions of **3,7-Dimethyloct-7-enal** with both OH radicals and ozone are 3-methylhexanedral and 2-oxopropanal.[\[2\]](#)



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*Atmospheric degradation pathways of **3,7-Dimethyloct-7-enal**.*

Experimental Protocol: Relative Rate Technique for Atmospheric Degradation

1. Principle: The rate constant for the reaction of the test substance with an atmospheric oxidant (e.g., OH radicals) is determined relative to the known rate constant of a reference compound.

2. Materials:

- Test Substance: **3,7-Dimethyloct-7-enal**
- Reference Compound: A compound with a well-established rate constant for reaction with the oxidant (e.g., propene for OH radical reactions).
- Oxidant Precursor: e.g., H_2O_2 for OH radicals (photolysis), O_3 from an ozone generator.
- Reaction Chamber: A large, inert chamber (e.g., Teflon bag) with a light source for photolysis.
- Analytical Instrument: Gas Chromatography with a suitable detector (e.g., Flame Ionization Detector - FID) or Proton Transfer Reaction Mass Spectrometry (PTR-MS).

3. Procedure:

- Introduce known concentrations of the test substance and the reference compound into the reaction chamber.
- Introduce the oxidant or its precursor into the chamber.
- Initiate the reaction (e.g., by turning on the lights for photolysis).

- Monitor the concentrations of the test substance and the reference compound over time using the analytical instrument.

4. Data Analysis:

- Plot $\ln([\text{Test Substance}]_{t_0} / [\text{Test Substance}]_t)$ versus $\ln([\text{Reference Compound}]_{t_0} / [\text{Reference Compound}]_t)$.
- The slope of this plot is the ratio of the rate constants ($k_{\text{test}} / k_{\text{ref}}$).
- Calculate the rate constant for the test substance using the known rate constant of the reference compound.
- The atmospheric half-life ($t_{1/2}$) can then be calculated using the formula: $t_{1/2} = \ln(2) / (k * [\text{Oxidant}])$, where $[\text{Oxidant}]$ is the average atmospheric concentration of the oxidant.

Hydrolysis

Due to the absence of hydrolyzable functional groups, **3,7-Dimethyloct-7-enal** is not expected to undergo hydrolysis under typical environmental pH conditions (pH 4-9).

Bioaccumulation

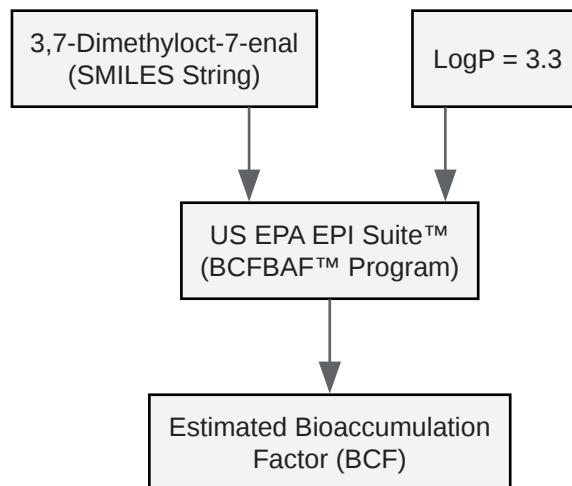
The potential for a substance to bioaccumulate in organisms is often estimated using its octanol-water partition coefficient (LogP).

Bioaccumulation Potential

The LogP value for **3,7-Dimethyloct-7-enal** is 3.3.^[1] While this suggests some potential for partitioning into fatty tissues, it is generally below the threshold for high bioaccumulation concern (typically LogP > 5). Furthermore, its ready biodegradability suggests that it is unlikely to persist in organisms to a significant extent.

Estimation using EPI Suite™

The US EPA's EPI Suite™ (Estimation Programs Interface) is a widely used tool for predicting the environmental fate of chemicals. The BCFBAF™ (BioConcentration Factor BioAccumulation Factor) program within EPI Suite™ can be used to estimate the bioaccumulation potential of **3,7-Dimethyloct-7-enal** in fish.



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Workflow for estimating bioaccumulation potential.

Ecotoxicity

The ecotoxicity of **3,7-Dimethyloct-7-enal** is an important consideration for its environmental risk assessment. Data on citronella oil, of which **3,7-Dimethyloct-7-enal** is a major component, indicates that it is slightly toxic to aquatic organisms.

| Organism | Endpoint | Value | Reference |
|---------------------------------------|------------|----------|-----------|
| Fish (Rainbow Trout) | LC50 (96h) | >10 mg/L | |
| Aquatic Invertebrates (Daphnia magna) | EC50 (48h) | >10 mg/L | |
| Algae | EC50 (72h) | >10 mg/L | |

Conclusion

This technical guide has synthesized the available data on the environmental fate of **3,7-Dimethyloct-7-enal**. The compound is readily biodegradable in aquatic systems and rapidly degrades in the atmosphere. Its potential for hydrolysis and bioaccumulation is low. The provided experimental protocols offer a framework for conducting further studies to refine our understanding of its environmental behavior. This information is critical for ensuring the responsible use and management of this compound in various applications.

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